

Technical Profile: 3-((2-Fluorophenoxy)methyl)azetidine HCl

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Compound of Interest

Compound Name:	3-((2-Fluorophenoxy)methyl)azetidine hydrochloride
CAS No.:	1864073-80-2
Cat. No.:	B1446779

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CAS 1864073-80-2 | Advanced Building Block for Lead Optimization[1]

Executive Summary

3-((2-Fluorophenoxy)methyl)azetidine hydrochloride (CAS 1864073-80-2) is a high-value heterocyclic building block utilized in the synthesis of advanced pharmaceutical candidates, particularly within oncology (kinase inhibitors) and neuroscience (CNS agents).

As a medicinal chemistry fragment, it offers a strategic advantage by combining the metabolic stability of a fluorinated aromatic system with the favorable physicochemical profile of the strained azetidine ring. This guide details its properties, structural rationale, and validated protocols for its integration into drug discovery workflows.

Molecular Identity & Physicochemical Profile

Understanding the fundamental properties of this salt form is critical for accurate stoichiometry and solubility planning in synthesis.

Property	Data
Chemical Name	3-((2-Fluorophenoxy)methyl)azetidine hydrochloride
CAS Number	1864073-80-2
Molecular Formula	C ₁₀ H ₁₃ ClFNO (Salt) / C ₁₀ H ₁₂ FNO (Free Base)
Molecular Weight	217.67 g/mol (HCl Salt)
Appearance	White to off-white crystalline solid
Solubility	High in Water, DMSO, Methanol; Low in DCM/EtOAc (Salt form)
pKa (Calculated)	~9.5 (Azetidine nitrogen)
H-Bond Donors	2 (NH, HCl)
H-Bond Acceptors	2 (O, F)

Structural Rationale & Mechanistic Utility

In modern drug design, this fragment is not merely a linker; it is a functional Pharmacophore Modulator.

The Azetidine Advantage (vs. Pyrrolidine/Piperidine)

- **Lipophilicity Modulation:** The azetidine ring significantly lowers lipophilicity () compared to its 5- and 6-membered counterparts (pyrrolidine/piperidine). This reduction is crucial for improving metabolic stability and reducing off-target toxicity (promiscuity).
- **Vector Positioning:** The sp³ character of the azetidine ring creates a distinct vector for the pendant fluorophenoxy group, often allowing it to access deep hydrophobic pockets in enzymes (e.g., Kinase hinge regions) that larger rings cannot reach.

The Fluorine Effect

- **Metabolic Blocking:** The fluorine atom at the ortho-position of the phenoxy ring blocks potential sites of metabolic oxidation (CYP450 mediated), extending the half-life () of the final drug molecule.
- **Conformational Bias:** The electronic repulsion between the fluorine lone pairs and the ether oxygen can lock the conformation, reducing the entropic penalty upon binding to a protein target.

Logical Workflow: Fragment Utility



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Figure 1: Strategic logic for utilizing CAS 1864073-80-2 in Lead Optimization.

Experimental Protocols

As a secondary amine salt, CAS 1864073-80-2 requires specific handling to ensure efficient coupling. Below are two validated workflows for incorporating this fragment into a core scaffold.

Protocol A: Reductive Amination (Aldehyde Coupling)

Objective: Attach the azetidine fragment to an aldehyde-containing core.

- **Free Basing (In-situ):**
 - Suspend 1.0 eq of CAS 1864073-80-2 in Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).
 - Add 1.2 eq of Diisopropylethylamine (DIPEA) to neutralize the HCl salt. Stir for 10 minutes at Room Temperature (RT).
- **Imine Formation:**

- Add 1.0 eq of the Core-Aldehyde.
- Add catalytic Acetic Acid (1-2 drops). Stir for 30–60 minutes.
- Reduction:
 - Cool to 0°C.^[1]
 - Add 1.5 eq of Sodium Triacetoxyborohydride (STAB).
 - Allow to warm to RT and stir overnight (12–16h).
- Workup:
 - Quench with saturated NaHCO₃.^[1] Extract with DCM (3x).
 - Dry organic layer over Na₂SO₄ and concentrate.^[1]

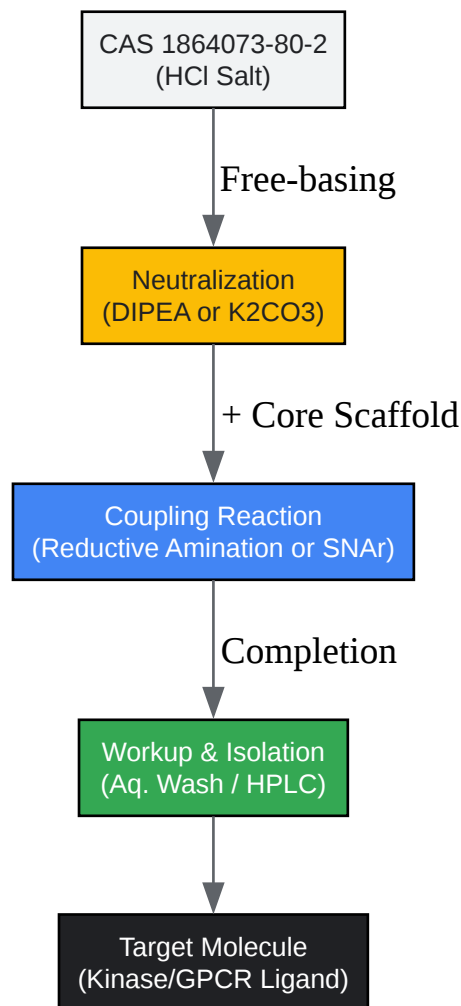
Protocol B: S_NAr Coupling (Heteroaryl Chloride)

Objective: Attach the azetidine to a chloropyrimidine or chloropyridine core (common in Kinase inhibitors).

- Preparation:
 - Dissolve 1.0 eq of Heteroaryl-Chloride in DMSO or NMP.
 - Add 1.2 eq of CAS 1864073-80-2.
 - Add 3.0 eq of inorganic base (K₂CO₃ or Cs₂CO₃). Note: Organic bases like TEA may be insufficient for less reactive electrophiles.
- Reaction:
 - Heat to 80–100°C for 2–6 hours. Monitor by LCMS.
- Purification:
 - Dilute with water/brine. Extract with Ethyl Acetate.^{[2][3]}

- If the product is polar, direct purification via Reverse Phase Prep-HPLC is recommended.

Experimental Workflow Visualization



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Figure 2: General synthesis workflow for coupling the azetidine fragment.

Handling, Stability & Safety

- **Hygroscopicity:** As a hydrochloride salt, the compound is hygroscopic. Store in a desiccator at 2–8°C. Exposure to ambient moisture may lead to clumping, affecting weighing accuracy.
- **Stability:** The azetidine ring is strained but kinetically stable under standard conditions. Avoid prolonged exposure to strong Lewis acids which may trigger ring-opening polymerization.

- Safety: Treat as a standard organic amine salt. Wear nitrile gloves and safety glasses. Avoid inhalation of dust.

References

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